

Application Notes and Protocols for the Olfactory Evaluation of Myraldyl Acetate

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Compound of Interest

Compound Name: *Myraldyl acetate*

Cat. No.: B1169923

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These application notes provide detailed protocols for the sensory and instrumental evaluation of **Myraldyl acetate**, a widely used fragrance ingredient. The following methodologies are designed for researchers, scientists, and drug development professionals to comprehensively characterize its olfactory properties.

Olfactory Profile of Myraldyl Acetate

Myraldyl acetate is a synthetic fragrance ingredient with a complex and versatile odor profile. It is primarily characterized by its diffusive floral notes, often described as resembling jasmine and muguet (lily of the valley).^{[1][2][3][4]} Its scent profile also includes sweet and fruity undertones, with some sources noting a green aspect.^{[1][3]} This full-bodied floral character makes it a valuable component in a wide range of fragrance compositions, and it is known for its good stability and long-lasting qualities.^{[1][2][4]} The ingredient is described as conjuring sensations of freesia, lilies, and magnolias with subtle citrus notes.^[5]

Table 1: Summary of Olfactory Descriptors for **Myraldyl Acetate**

Descriptor Category	Specific Descriptors	Source
Primary	Floral, Jasmine, Muguet (Lily of the Valley)	[1][2][3][4]
Secondary	Sweet, Fruity	[1][3]
Tertiary	Green, Citrus	[3][5]
Overall Impression	Diffusive, Full-bodied, Rich	[1][2][4][5]

Experimental Protocols for Olfactory Evaluation

Odor Detection Threshold Determination

This protocol outlines the determination of the odor detection threshold of **Myraldyl acetate** in air using the forced-choice ascending concentration series method, based on ASTM E679.[6] [7] The odor detection threshold is the minimum concentration of a substance that can be detected by 50% of a given sensory panel.[8]

Materials:

- **Myraldyl acetate** (CAS No. 72403-67-9)
- Odor-free air or nitrogen as a carrier gas
- Dynamic olfactometer
- A panel of at least 8-12 screened and trained human assessors[8]
- Reference odorant (e.g., n-butanol) for panelist screening[8]

Procedure:

- Panelist Screening and Training:
 - Select panelists based on their ability to detect a standard odorant (n-butanol) within a defined concentration range (e.g., 20-80 ppb).[8]

- Train panelists on the testing procedure, including how to correctly sniff the samples and provide responses.
- Sample Preparation:
 - Prepare a stock solution of **Myraldyl acetate** in a suitable, low-odor solvent (e.g., diethyl phthalate or ethanol) if necessary for introduction into the olfactometer.
 - The olfactometer will then dilute the vaporized sample with odor-free air to achieve a series of precise concentrations.
- Testing Protocol:
 - Present a series of ascending concentrations of **Myraldyl acetate** to the panelists.
 - At each concentration step, present three samples to each panelist: one containing the diluted **Myraldyl acetate** and two blanks (odor-free air).
 - The panelist's task is to identify the sample that is different from the other two (the one containing the odorant).
 - Continue presenting ascending concentrations until each panelist correctly identifies the odorant-containing sample multiple times in a row.
- Data Analysis:
 - For each panelist, the individual threshold is calculated as the geometric mean of the last concentration at which they could not detect the odor and the first concentration at which they could.[8]
 - The group threshold is then calculated as the geometric mean of the individual thresholds.

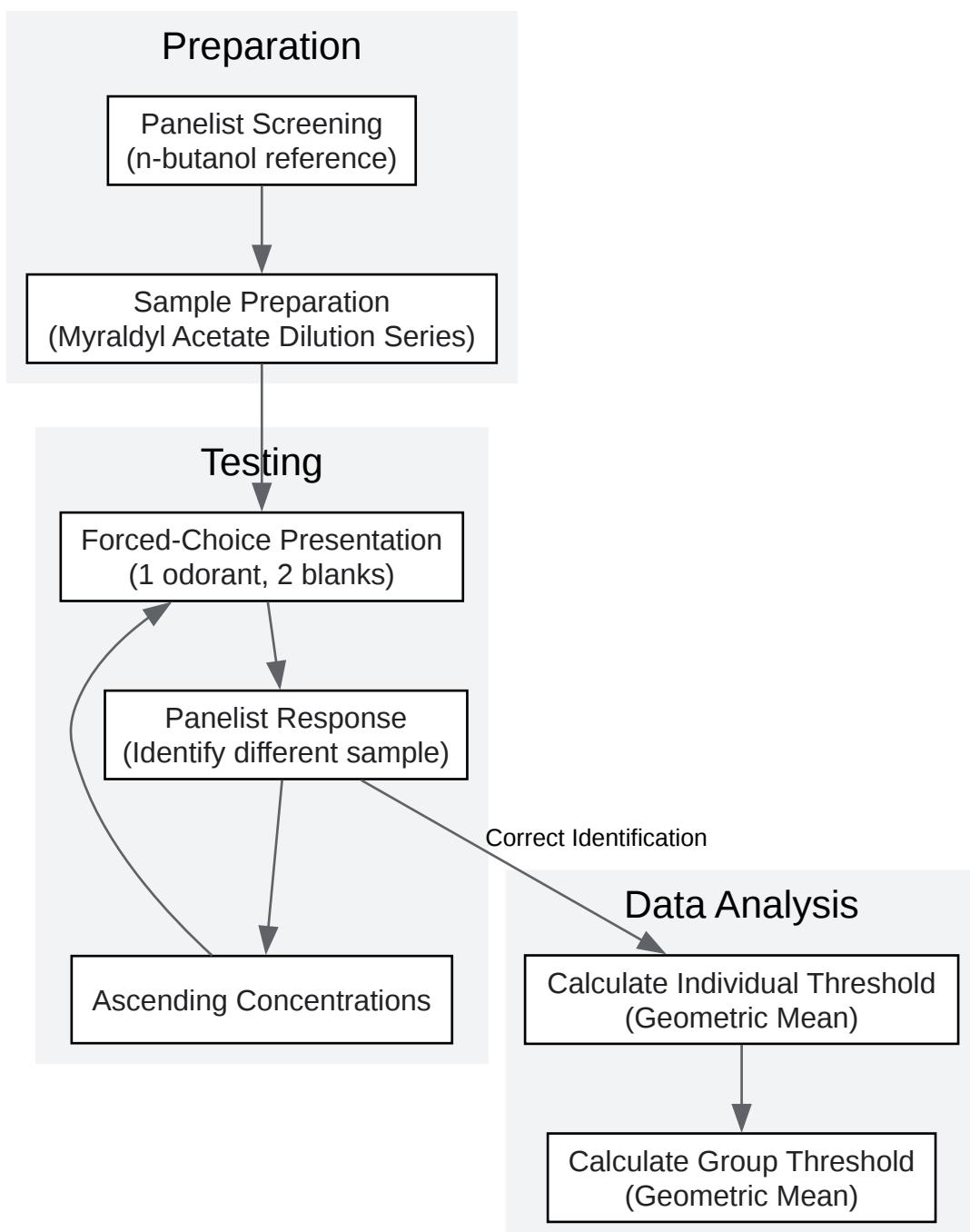
Table 2: Example Data for Odor Detection Threshold of **Myraldyl Acetate**

Panelist	Individual Threshold (ppb)
1	0.5
2	0.7
3	0.4
4	0.6
5	0.8
6	0.5
7	0.6
8	0.9
Group Threshold	0.6 ppb

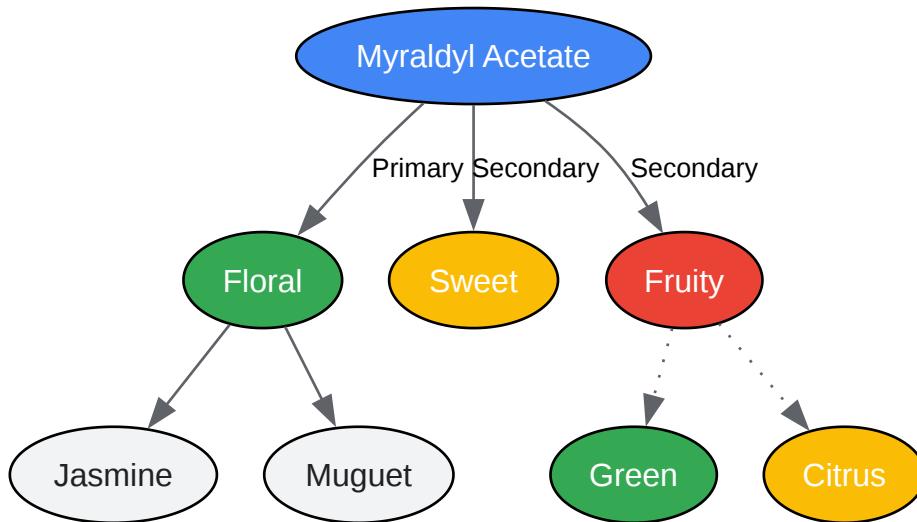
Note: The data in this table is illustrative and not based on published experimental results for **Myraldyl acetate**.

Workflow for Odor Detection Threshold Determination

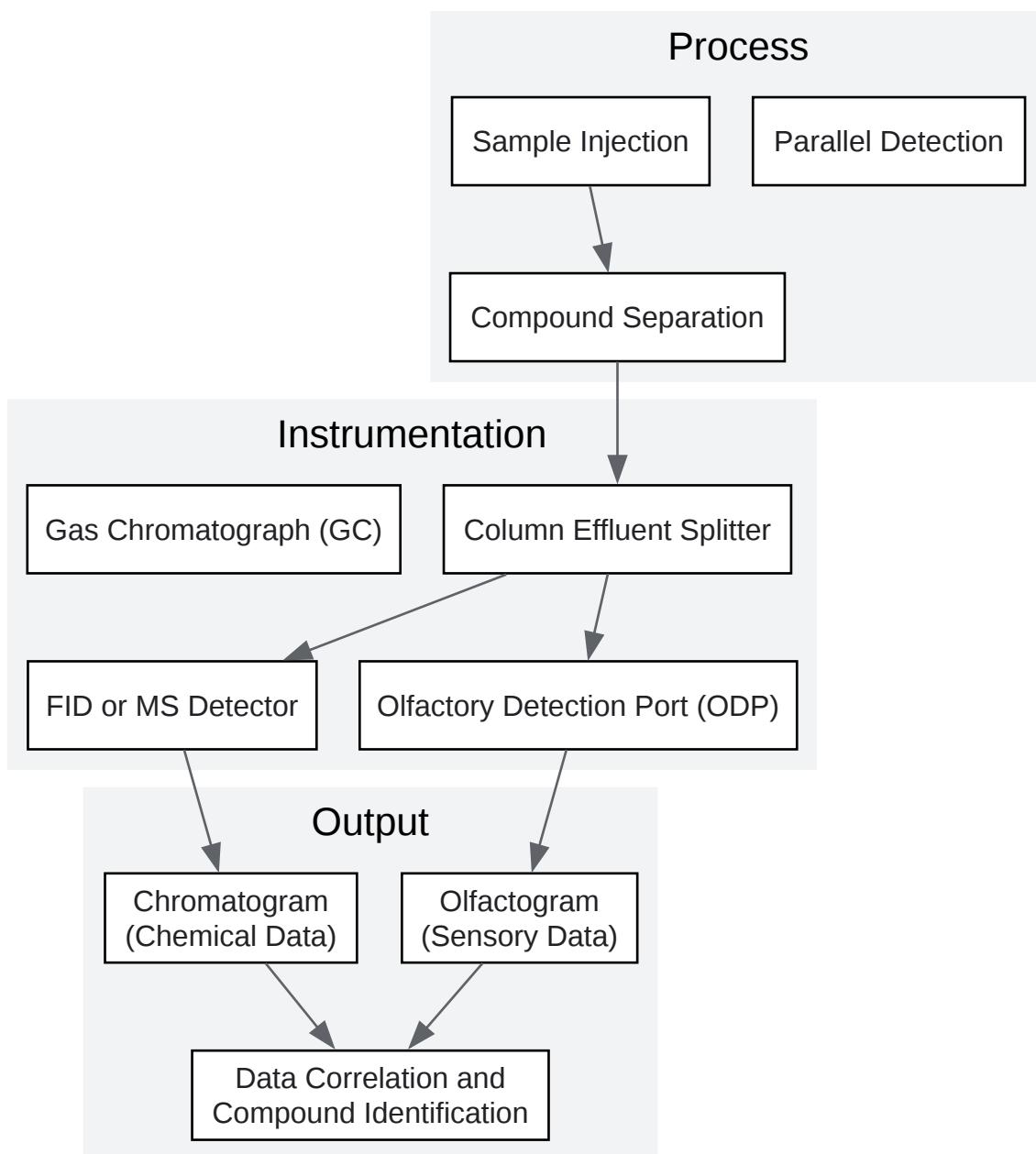
Odor Detection Threshold Workflow



Myraldyl Acetate Odor Profile



Gas Chromatography-Olfactometry Workflow



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